

Zafirlukast-13C d6 storage conditions stability

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Compound Focus: Zafirlukast-13C,d6

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Zafirlukast Storage & Stability Overview

The table below summarizes key storage and handling parameters for Zafirlukast, which can inform practices for its labeled analog.

Parameter	Condition	Citation
Solid Form Storage	Store at room temperature (RT); protect from light and moisture.	[1] [2] [3]
Solid Form Stability	Stable for 2 years as supplied.	[2]
Solution Form Stability	Solutions in DMSO stable at -20°C for up to 3 months.	[2]
Moisture Sensitivity	Protect from exposure to moisture.	[2]
Thermal Stability	Can be exposed to 59°F to 86°F (15°C to 30°C) for short periods during transport.	[3]

Recommended Experimental Protocols

To ensure the integrity of your research materials, consider these protocols based on general chemical and pharmaceutical stability practices.

Primary Storage and Handling

- **Storage Condition:** Store the supplied solid material at controlled room temperature, typically between 20°C and 25°C [1] [3].
- **Protection Measures:** Keep the container tightly sealed in a dry environment and protected from light to prevent degradation [2] [3].
- **Handling:** Allow the material to equilibrate to room temperature before opening to prevent condensation.

Preparation and Storage of Stock Solutions

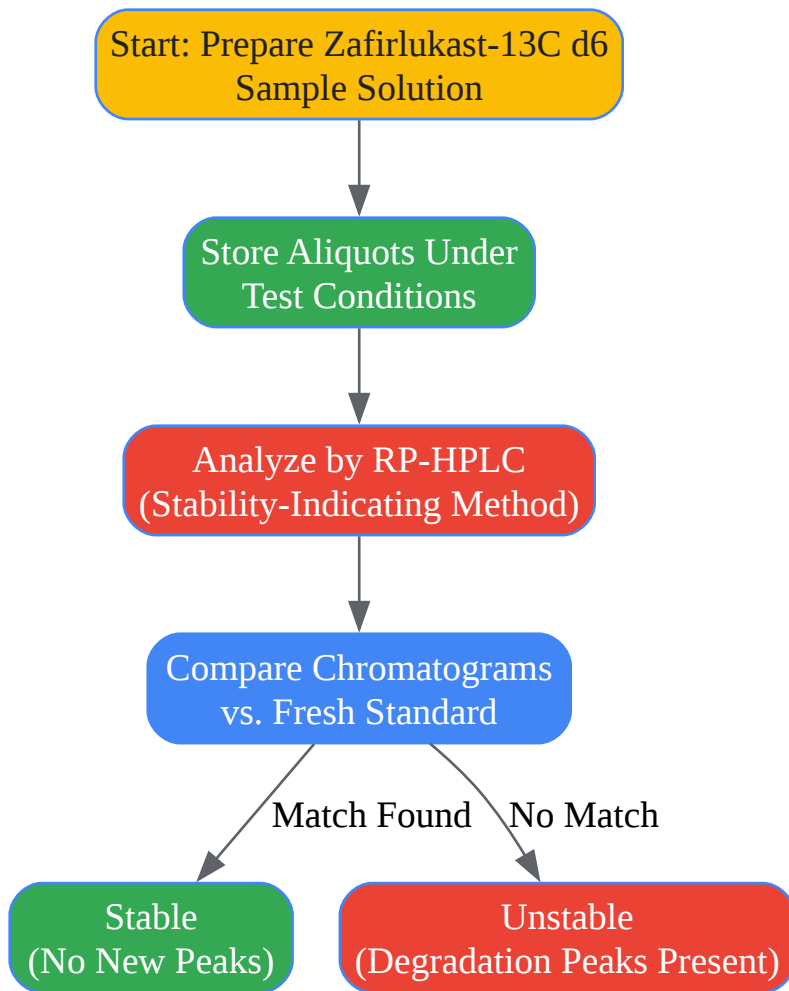
- **Solvent:** Prepare stock solutions in anhydrous DMSO [2].
- **Concentration:** Stock solutions can be prepared at concentrations up to 10 mg/mL [2].
- **Storage:** Aliquot the solution into tightly sealed vials and store at **-20°C**.
- **Stability:** Use these aliquots within **3 months** to ensure stability and avoid repeated freeze-thaw cycles [2].

Stability-Indicating Assay (Based on USP/ICH Guidelines)

Since direct data for Zafirlukast-13C d6 is unavailable, you can verify its stability using a validated method for the parent compound.

- **Principle:** Use a stability-indicating Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) method to separate Zafirlukast from its degradation products [4] [5].
- **Chromatographic Conditions:**
 - **Column:** ZORBAX–ODS (5 µm, 150 × 4.6 mm) or equivalent C18 column.
 - **Mobile Phase:** Acetonitrile / 0.05 M Phosphate buffer, pH 5.0 (50:50, v/v).
 - **Flow Rate:** 1.0 mL/min.
 - **Detection:** UV detection at 240 nm [4].
- **Procedure:** Analyze freshly prepared and stored samples of Zafirlukast-13C d6. A stable material should show a single, sharp peak with no significant new peaks appearing over time, indicating the absence of degradation.

The workflow for this stability assessment is as follows:



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Frequently Asked Questions (FAQs)

Q1: What are the critical storage factors for Zafirlukast-13C d6? The most critical factors are **moisture protection** and **storage temperature**. The solid form should be kept dry at room temperature, while solutions in DMSO must be stored frozen at -20°C to maintain stability over months [2].

Q2: How can I verify if my Zafirlukast-13C d6 reference standard has degraded? Use a stability-indicating RP-HPLC method. Signs of degradation include the appearance of new peaks in the chromatogram, a change in the shape of the main peak, or a reduction in the peak area for the main compound compared to a fresh standard [4] [5].

Q3: The available data is for Zafirlukast, not the -13C d6 form. Is this applicable? While the core chemical structure and stability profile are expected to be very similar, the isotopic labeling could theoretically introduce minor differences in physical properties. Therefore, it is a best practice to **treat the labeled compound with the same or greater caution** as the parent compound and to establish your own stability data for critical applications.

Troubleshooting Common Scenarios

- **Unexpected Degradation Peaks in HPLC:** This indicates the compound has broken down. Confirm that the solid was stored in a desiccator and that DMSO stock solutions were not subjected to multiple freeze-thaw cycles or stored at room temperature for extended periods.
- **Decreased Analytical Response:** If the HPLC or MS response for the compound decreases over time, it is a strong indicator of instability. Check storage conditions and prepare fresh stock solutions.
- **Precipitation in Stock Solution:** Before use, gently warm the vial and mix thoroughly. If precipitation persists, consider the solution compromised and prepare a fresh one.

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